

The Enigmatic Role of Angiotensin II (1-4): A Synopsis of Current Knowledge

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Introduction

The renin-angiotensin system (RAS) is a cornerstone of cardiovascular and renal physiology, with its primary effector, Angiotensin II (Ang II), being the subject of extensive research. However, the physiological significance of its various metabolites is an expanding field of investigation. This document provides a technical overview of the current, albeit limited, understanding of the human peptide Angiotensin II (1-4) [Ang II (1-4)]. While the body of research on this specific fragment is not as robust as for other angiotensin peptides, this guide synthesizes the available data on its formation, potential biological activities, and the methodologies for its study.

Formation and Metabolism of Angiotensin II (1-4)

Angiotensin II (1-4) is a tetrapeptide fragment of Angiotensin II, with the amino acid sequence Asp-Arg-Val-Tyr. It is primarily understood as a degradation product within the complex enzymatic cascade of the renin-angiotensin system.

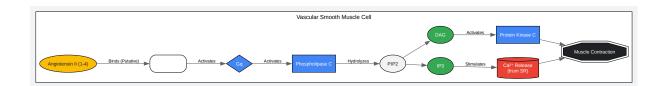
Several enzymes are implicated in the metabolism of angiotensin peptides, with Neprilysin (NEP), also known as neutral endopeptidase, playing a key role in the degradation of Angiotensin-(1-7) to Angiotensin-(1-4).[1] Studies on the metabolism of Angiotensin II in renal proximal tubules have shown that Angiotensin II can be converted to Angiotensin-(1-7) by ACE2, which is then rapidly metabolized to smaller fragments, including Angiotensin-(1-4).[2]



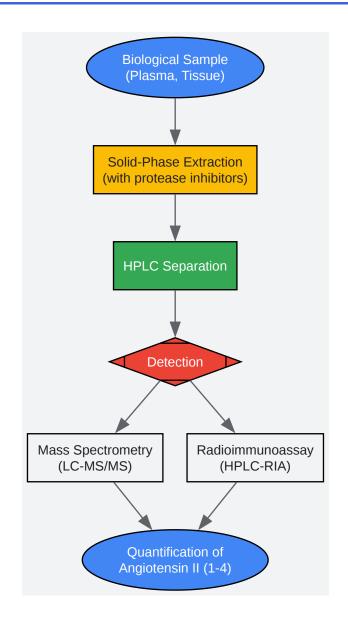
Another pathway suggests the direct conversion of Angiotensin II to Angiotensin-(1-4) by neprilysin.[2]

The following diagram illustrates the position of Angiotensin II (1-4) within the broader reninangiotensin system.









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